Technical Guide: Identification and Characterization of 8-Hydroxy Loxapine N-Oxide[1]

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Compound of Interest

Compound Name:	*8-Hydroxy Loxapine N-Oxide*
Cat. No.:	*B1163248*

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Executive Summary

8-Hydroxy Loxapine N-Oxide (MW 359.81 Da) is a secondary metabolite of loxapine formed via dual oxidative pathways: aromatic hydroxylation at the C-8 position and N-oxidation at the piperazine nitrogen.[1] While 8-hydroxyloxapine and loxapine N-oxide are the primary circulating metabolites in humans, the identification of the di-oxidized species is critical for comprehensive impurity profiling and understanding downstream metabolic clearance.[1]

This guide outlines the "discovery" workflow—from generation using the microbial model Cunninghamella elegans to structural confirmation via High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR).[1]

The Discovery Platform: Microbial Transformation

Mammalian isolation of minor metabolites is often limited by low plasma concentrations and matrix interference.[1] To generate sufficient quantities of **8-Hydroxy Loxapine N-Oxide** for structural elucidation, we utilize Cunninghamella elegans (specifically strain ATCC 9245), a

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fungus with a cytochrome P450 system that mimics mammalian Phase I metabolism (hydroxylation and N-oxidation).[1]

Rationale for C. elegans Model

- Causality:C. elegans expresses CYP505 and other monooxygenases capable of regional selectivity similar to human CYP1A2 (responsible for 8-hydroxylation) and Flavin-containing Monooxygenases (FMOs, responsible for N-oxidation).[1]
- Precedent: This model has successfully generated N-oxides and hydroxylated metabolites for related tricyclic compounds like amoxapine and cyclobenzaprine [1, 2].[1]

Bioreactor Protocol

- Inoculation: Inoculate C. elegans spores into Sabouraud Dextrose Broth (SDB).[1] Incubate at 28°C, 180 rpm for 48 hours to establish Stage I growth.[1]
- Substrate Addition: Dissolve Loxapine Succinate in DMSO (final concentration <0.5% v/v) and add to the culture (final drug concentration 0.5 mM).
- Biotransformation: Incubate for 72–96 hours. Monitor the formation of the di-oxidized metabolite (MW 359) via LC-MS.[1]
- Control: Run a "culture control" (fungus + DMSO, no drug) and "substrate control" (media + drug, no fungus) to rule out abiotic oxidation.

Isolation and Purification Workflow

The isolation of the polar **8-Hydroxy Loxapine N-Oxide** requires a specific extraction strategy to separate it from the less polar parent drug and mono-oxidized metabolites.[1]

Solid Phase Extraction (SPE)[1][2][3]

- Cartridge: Mixed-mode Cation Exchange (MCX) is preferred over C18 alone to retain the basic piperazine moiety while washing away neutral media components.[1]
- Protocol:

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- Condition: Methanol followed by Water.[1]
- Load: Filtered culture media (pH adjusted to 6.0).
- Wash 1: 0.1N HCl (removes neutrals/acidics).[1]
- Wash 2: Methanol (removes hydrophobic neutrals).[1]
- Elution: 5% Ammonium Hydroxide in Methanol. The high pH deprotonates the piperazine, releasing the basic metabolites.[1]

Preparative HPLC Conditions

- Column: Phenyl-Hexyl or C18 Polar Reversed-Phase (to retain the polar N-oxide).[1]
- Mobile Phase:
  - A: 10 mM Ammonium Acetate (pH 4.5)[1]
  - B: Acetonitrile[1]
- Gradient: Shallow gradient (10% B to 30% B over 20 min) is required to resolve **8-Hydroxy Loxapine N-Oxide** from its isomer 7-Hydroxy Loxapine N-Oxide.[1]

Structural Elucidation (The Core)

This section details the self-validating logic used to confirm the structure of **8-Hydroxy Loxapine N-Oxide** ($C_{18}H_{18}ClN_3O_3$).[1]

Mass Spectrometry (LC-MS/MS) Logic

The mass spectrum provides the first tier of evidence.[1] We observe a protonated molecular ion

at m/z 360.[1]

Table 1: MS/MS Fragmentation Logic

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Fragment Ion	m/z (approx)	Mechanistic Origin	Structural Evidence
Precursor	360		Parent molecule (Loxapine + 32 Da).[1]
Fragment A	344	Loss of Oxygen (-16 Da)	Diagnostic for N-Oxide. N-O bonds are thermally labile and cleave readily ("deoxygenation") [3]. [1]
Fragment B	342	Loss of H_2O (-18 Da)	Suggests aliphatic or phenolic hydroxyl interaction.[1]
Fragment C	287	Loss of Piperazine ring	The core tricyclic structure remains, retaining the Chlorine and the Hydroxyl group.[1]

Self-Validating Check: If the metabolite were a di-hydroxy species (e.g., 7,8-dihydroxy), the loss of 16 Da (atomic oxygen) would not be the dominant fragmentation pathway.[1] The observation of

confirms the N-oxide moiety.[1][2]

NMR Spectroscopy

NMR provides the regiochemical assignment.[1]

- ^1H NMR (DMSO-d_6):
  - N-Oxide Signature: The methyl protons on the piperazine nitrogen (

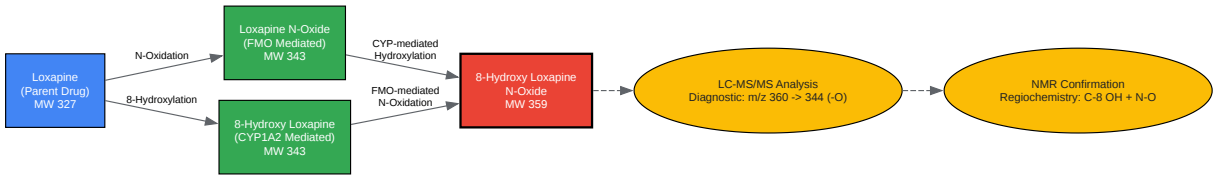
) typically shift downfield (from ~2.3 ppm in parent to ~3.1–3.3 ppm) due to the electron-withdrawing effect of the oxygen [4].[1]

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- 8-Hydroxy Signature: The aromatic region shows a specific splitting pattern change.[1] Loxapine has a 1,2,4-trisubstituted ring (A) and a 1,2-disubstituted ring (B).[1] Hydroxylation at C-8 (Ring A) simplifies the coupling pattern, typically eliminating one ortho-coupling and introducing a phenolic singlet (exchangeable with D_2O).[1]

Visualization of the Discovery Pathway

The following diagram illustrates the metabolic pathway and the decision logic used to identify the metabolite.



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Figure 1: Metabolic genesis of **8-Hydroxy Loxapine N-Oxide** and the analytical workflow for its identification.

Significance and Application

The identification of **8-Hydroxy Loxapine N-Oxide** is not merely an academic exercise; it has practical implications in drug development:

- Impurity Profiling: It serves as a critical reference standard (e.g., CAS N/A, Catalog # AR-L02021) for Quality Control in API synthesis, ensuring that oxidative degradation products are quantified [5].[1]
- Toxicology: N-oxides can be reduced back to the parent amine in vivo, potentially acting as a metabolic reservoir.[1] However, the addition of the 8-hydroxy group typically increases water solubility, facilitating renal excretion (glucuronidation target).[1]

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- Assay Interference: Because it is isobaric with di-hydroxy metabolites (MW 359), failing to chromatographically resolve this compound can lead to overestimation of other metabolites in clinical assays [6].[1]

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